

# In-Depth Technical Guide: Solubility of 4-(Imidazol-1-yl)phenol

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## Compound of Interest

Compound Name: 4-(Imidazol-1-yl)phenol

Cat. No.: B155665

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## Introduction

**4-(Imidazol-1-yl)phenol**, a heterocyclic aromatic compound, is of significant interest in various biochemical applications. It is notably utilized as a highly potent signal enhancer in horseradish peroxidase (HRP)-catalyzed luminol-based chemiluminescence immunoassays, leading to increased sensitivity and signal stability.<sup>[1][2][3]</sup> Its phenolic structure also allows for its use in studies evaluating the estrogenicity of xenobiotic compounds.<sup>[4][5]</sup> A thorough understanding of its solubility in different solvents is crucial for its effective use in these applications, as well as for formulation, storage, and handling in research and development.

This technical guide provides a comprehensive overview of the solubility of **4-(Imidazol-1-yl)phenol**, including available quantitative data, detailed experimental protocols for solubility determination, and visualizations of its role in key applications.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-(Imidazol-1-yl)phenol** is presented in the table below.

Property	Value	Reference
CAS Number	10041-02-8	
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O	
Molecular Weight	160.17 g/mol	
Appearance	Powder	
Melting Point	204-206 °C	[4]
Predicted Water Solubility	2.41 mg/mL	

## Solubility Data

The solubility of **4-(Imidazol-1-yl)phenol** is a critical parameter for its application in various assays. The available quantitative and qualitative solubility data are summarized below.

Solvent	Solubility	Temperature	Method	Notes	Reference
Dimethyl Sulfoxide (DMSO)	200 mg/mL	Not Specified	Experimental	Requires sonication; hygroscopic nature of DMSO can affect solubility.	
Dimethylformamide (DMF)	Soluble at 0.2% (w/v)	Not Specified	Experimental	This concentration was found to be optimal for its enhancing effect in a chemiluminescence assay.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Acetone	Soluble	Not Specified	Experimental	Used as a solvent for preparing solutions for chemiluminescence assays.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Acetonitrile	Soluble	Not Specified	Experimental	Used as a solvent for preparing solutions for chemiluminescence assays.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Methanol	Soluble	Not Specified	Experimental	Used as a solvent for preparing solutions for	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>

chemiluminescence assays.

Water

2.41 mg/mL

Not Specified

Predicted

This value is based on computational prediction.

## Experimental Protocols for Solubility Determination

Standardized methods are essential for obtaining reliable and reproducible solubility data. The following protocol outlines a general procedure for determining the equilibrium solubility of a solid compound like **4-(Imidazol-1-yl)phenol** using the shake-flask method, which is a widely accepted technique.

Objective: To determine the saturation concentration of **4-(Imidazol-1-yl)phenol** in a specific solvent at a controlled temperature.

Materials:

- **4-(Imidazol-1-yl)phenol** (solid)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

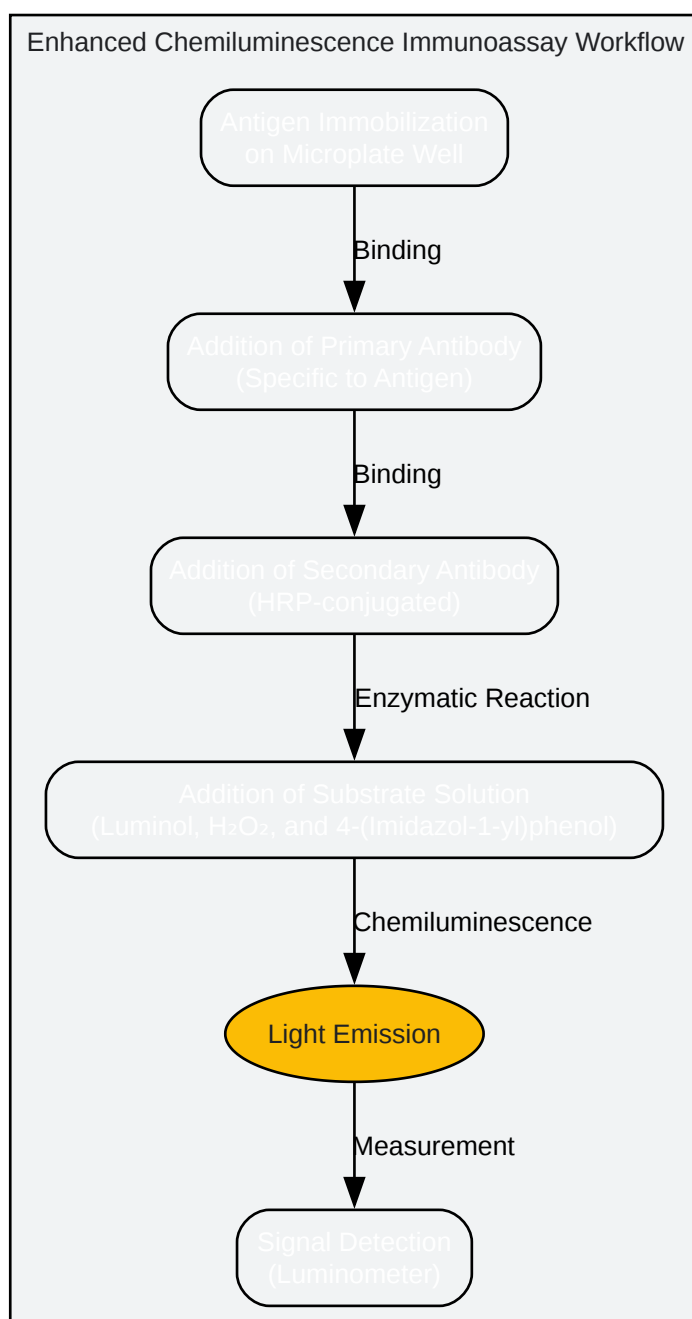
#### Procedure:

- Preparation of Standard Solutions:
  - Accurately weigh a known amount of **4-(Imidazol-1-yl)phenol** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
  - Perform serial dilutions of the stock solution to create a series of standard solutions of decreasing concentrations. These will be used to generate a calibration curve.
- Equilibration (Shake-Flask Method):
  - Add an excess amount of solid **4-(Imidazol-1-yl)phenol** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
  - Agitate the mixture for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. The time required may need to be determined empirically.
- Sample Preparation:
  - After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Immediately filter the sample through a syringe filter to remove all undissolved particles. This step is critical to prevent artificially high solubility readings.
  - Dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:

- Analyze the standard solutions and the diluted sample solution using a validated analytical method (e.g., HPLC or UV-Vis spectroscopy).
- For HPLC analysis, inject a known volume of each standard and the sample onto the column and record the peak area.
- For UV-Vis analysis, measure the absorbance of the standards and the sample at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **4-(Imidazol-1-yl)phenol**.
- Construct a calibration curve by plotting the analytical signal (peak area or absorbance) versus the concentration of the standard solutions.
- Use the calibration curve to determine the concentration of **4-(Imidazol-1-yl)phenol** in the diluted sample.
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by multiplying the determined concentration by the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or mol/L.

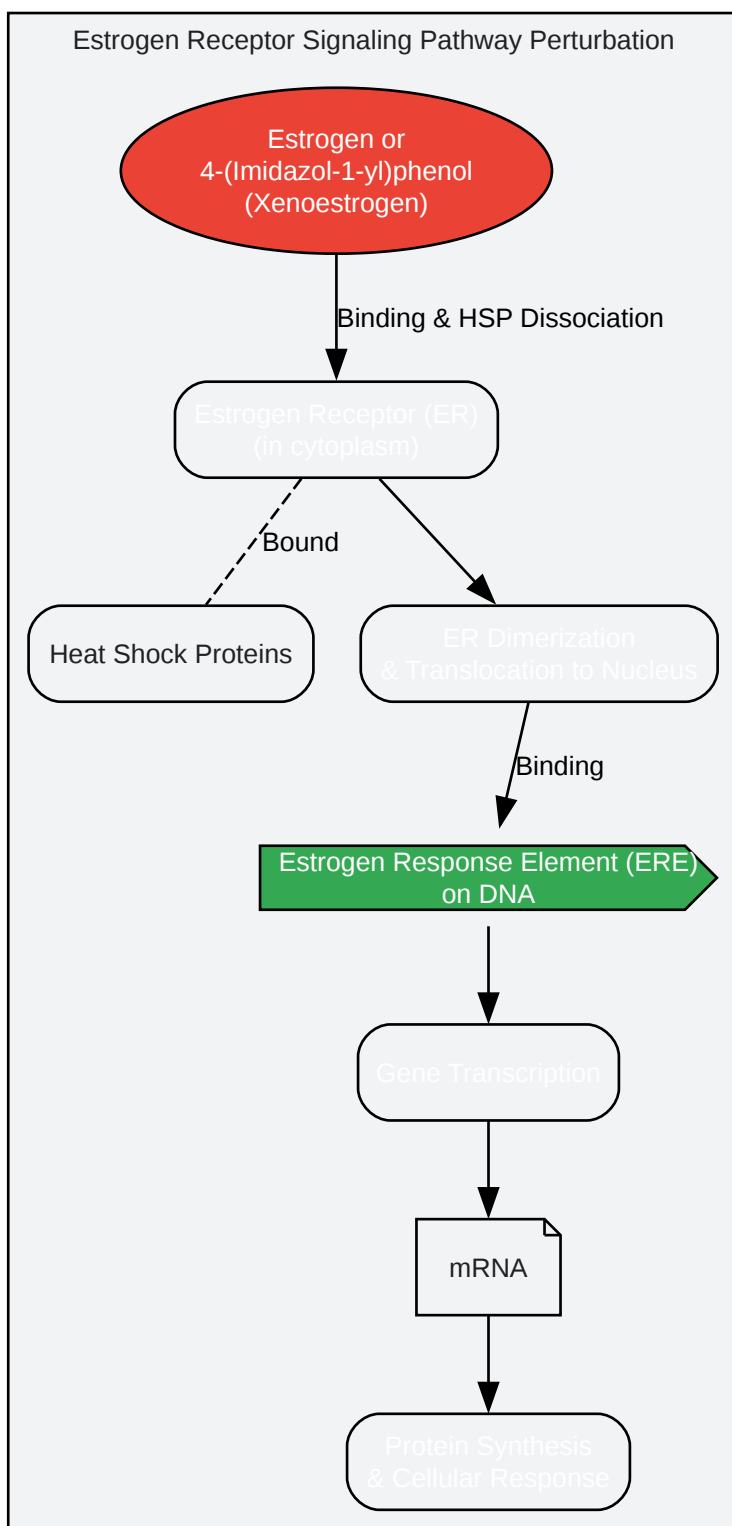
## Visualizations: Applications of 4-(Imidazol-1-yl)phenol

The following diagrams illustrate the role of **4-(Imidazol-1-yl)phenol** in its key applications.



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Caption: Workflow of an ELISA utilizing **4-(Imidazol-1-yl)phenol** as an enhancer.



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Caption: Estrogen receptor signaling pathway relevant to xenoestrogen assays.



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